

Technical Monograph: Methyl 4-Ethynyl-2-Methoxybenzoate

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Compound of Interest

Compound Name: *methyl 4-ethynyl-2-methoxybenzoate*

CAS No.: 2170259-96-6

Cat. No.: B6213175

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Executive Summary

Methyl 4-ethynyl-2-methoxybenzoate (CAS: 2170259-96-6) is a specialized bifunctional building block increasingly utilized in fragment-based drug discovery (FBDD) and chemical biology.^{[1][2][3][4]} Characterized by an electron-rich methoxy-substituted benzoate core and a reactive terminal alkyne "warhead," this compound serves as a critical intermediate for synthesizing pharmacological chaperones (e.g., p53-Y220C stabilizers) and PROTAC linkers.

Its dual functionality allows for orthogonal reactivity: the methyl ester serves as a stable "anchor" for scaffold attachment or further diversification via amidation/hydrolysis, while the terminal alkyne provides a bioorthogonal handle for copper-catalyzed azide-alkyne cycloaddition (CuAAC) or Sonogashira cross-coupling.

Physicochemical Profile

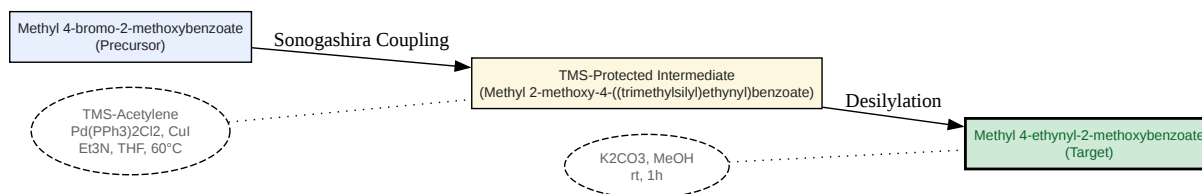
The following data consolidates experimental and predicted properties essential for handling and characterization.

Property	Value / Description	Source/Notes
IUPAC Name	Methyl 4-ethynyl-2-methoxybenzoate	PubChem [1]
CAS Number	2170259-96-6	BLD Pharm [2]
Molecular Formula	C ₁₁ H ₁₀ O ₃	
Molecular Weight	190.20 g/mol	
SMILES	<chem>COC1=C(C=CC(=C1)C#C)C(=O)OC</chem>	
Physical State	Off-white solid or viscous oil (purity dependent)	Thesis [3]
Solubility	High: DCM, MeOH, DMSO, EtOAc Low: Water	Lipophilic nature
LogP (Predicted)	-2.3 – 2.6	XLogP3 [1]
H-Bond Acceptors	3 (Ester carbonyl, Methoxy ether, Alkyne pi-system)	
H-Bond Donors	0 (1 if considering terminal alkyne C-H as weak donor)	

Synthetic Routes & Manufacturing[5][7]

The synthesis of **methyl 4-ethynyl-2-methoxybenzoate** is most reliably achieved via Sonogashira cross-coupling starting from the commercially available methyl 4-bromo-2-methoxybenzoate. This route avoids the harsh conditions of direct esterification on the sensitive alkyne and ensures high regioselectivity.

Mechanistic Pathway (Graphviz)



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Figure 1: Two-step synthesis via Sonogashira coupling and subsequent desilylation.

Detailed Synthetic Protocol

Based on standard methodologies for ethynyl benzoates [3].

Step 1: Sonogashira Coupling

- Charge: In a flame-dried Schlenk flask, combine methyl 4-bromo-2-methoxybenzoate (1.0 equiv), Pd(PPh₃)₂Cl₂ (0.05 equiv), and CuI (0.10 equiv).
- Solvent: Add anhydrous THF (0.2 M concentration) and Et₃N (3.0 equiv). Degas with N₂ for 15 minutes.
- Addition: Add trimethylsilylacetylene (1.2 equiv) dropwise via syringe.
- Reaction: Heat to 60°C for 4–12 hours. Monitor conversion by TLC (Hexane:EtOAc 8:1).
- Workup: Filter through a celite pad to remove Pd/Cu residues. Concentrate filtrate and purify via silica gel flash chromatography to yield the TMS-protected intermediate.

Step 2: Desilylation

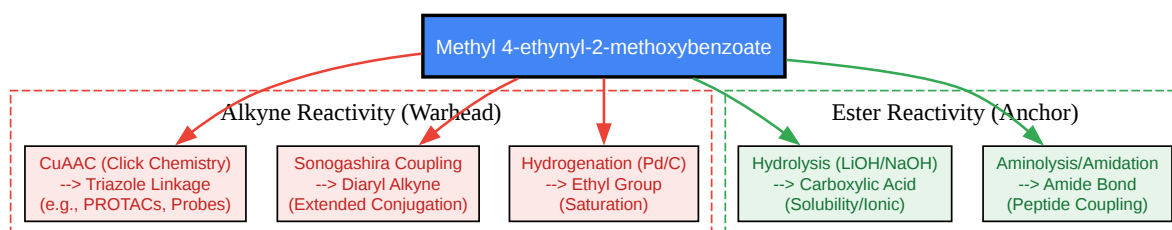
- Dissolution: Dissolve the TMS-intermediate in MeOH (0.1 M).
- Deprotection: Add anhydrous K₂CO₃ (1.5 equiv). Stir at room temperature for 1 hour.

- Workup: Quench with water, extract with DCM (3x). Wash organic layer with brine, dry over Na_2SO_4 , and concentrate.[5]
- Purification: Recrystallize from Hexane/EtOAc or purify via short silica plug to obtain **Methyl 4-ethynyl-2-methoxybenzoate**.

Reactivity & Functionalization

The chemical utility of this compound lies in its "Warhead" (Alkyne) and "Anchor" (Ester) architecture. This orthogonality allows researchers to modify one end of the molecule without affecting the other.

Reactivity Logic Map (Graphviz)



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Figure 2: Orthogonal reactivity map demonstrating the dual-functional nature of the scaffold.

Key Reactions in Drug Discovery

- CuAAC (Click Chemistry): The terminal alkyne reacts with azides to form 1,2,3-triazoles. This is critical for generating PROTACs (Proteolysis Targeting Chimeras), where this molecule serves as the linker attachment point to an E3 ligase ligand.
- Hydrogenation: As noted in the Southampton thesis [3], the alkyne can be reduced to an ethyl group (using Pd/C and H_2) to modulate lipophilicity and remove the reactive "warhead" once the scaffold is established.

- Hydrolysis: Conversion to 4-ethynyl-2-methoxybenzoic acid allows for coupling to amines, enabling the creation of amide-based libraries for SAR (Structure-Activity Relationship) studies.

Applications in Drug Development[9][10]

A. p53-Y220C Stabilizers

Research from the University of Southampton [3] highlights this scaffold's role in developing stabilizers for the p53-Y220C cancer mutant. The 2-methoxy group provides steric bulk and electron density that can induce specific conformational locks in the target protein pocket, while the 4-position (alkyne/ethyl) extends into hydrophobic sub-pockets.

B. Fragment-Based Drug Discovery (FBDD)

With a molecular weight of ~190 Da and a distinct vector of substitution, this compound is an ideal "fragment."

- Ligand Efficiency (LE): High.
- Growth Vectors: The alkyne offers a linear, rigid vector for "growing" the fragment into adjacent pockets via Sonogashira coupling or click chemistry.

Safety & Handling (SDS Summary)

- GHS Classification: Warning.[6]
- Hazard Statements:
 - H315: Causes skin irritation.[6]
 - H319: Causes serious eye irritation.[6]
 - H335: May cause respiratory irritation.[6]
- Handling Protocol:
 - Avoid inhalation of dust/vapors.

- Store in a cool, dry place (2–8°C recommended) under inert atmosphere (Argon/Nitrogen) to prevent slow oxidation or polymerization of the terminal alkyne.

References

- PubChem. (n.d.).[6] Methyl 4-ethynylbenzoate (Analogous Structure Data). National Library of Medicine. Retrieved March 6, 2026, from [\[Link\]](#)(Note: Used for predicted property validation).
- University of Southampton. (2019). Discovery of novel small molecule stabilizers of thermally-unstable disease-associated proteins. Doctoral Thesis. Retrieved March 6, 2026, from [\[Link\]](#).

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Sources

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